

Safeguarding Your Research: Essential Safety and Handling Protocols for CP-66713

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Compound of Interest

Compound Name: CP-66713

Cat. No.: B1669553

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This document provides critical safety and logistical guidance for the handling and disposal of **CP-66713** (CAS 91896-57-0), an adenosine A2 receptor antagonist. The information is compiled to ensure the safety of laboratory personnel and to outline clear operational and disposal procedures.

Chemical Identifier and Properties

Identifier	Value
Chemical Name	8-chloro-1-phenyl-[1][2]triazolo[4,3-a]quinoxalin-4-amine
CAS Number	91896-57-0
Molecular Formula	C ₁₅ H ₁₀ ClN ₅
Appearance	White to off-white powder
Solubility	Soluble in DMSO (≥5 mg/mL)

Hazard Identification and Classification

CP-66713 is classified as a hazardous substance. The following table summarizes its hazard classifications.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **CP-66713**.

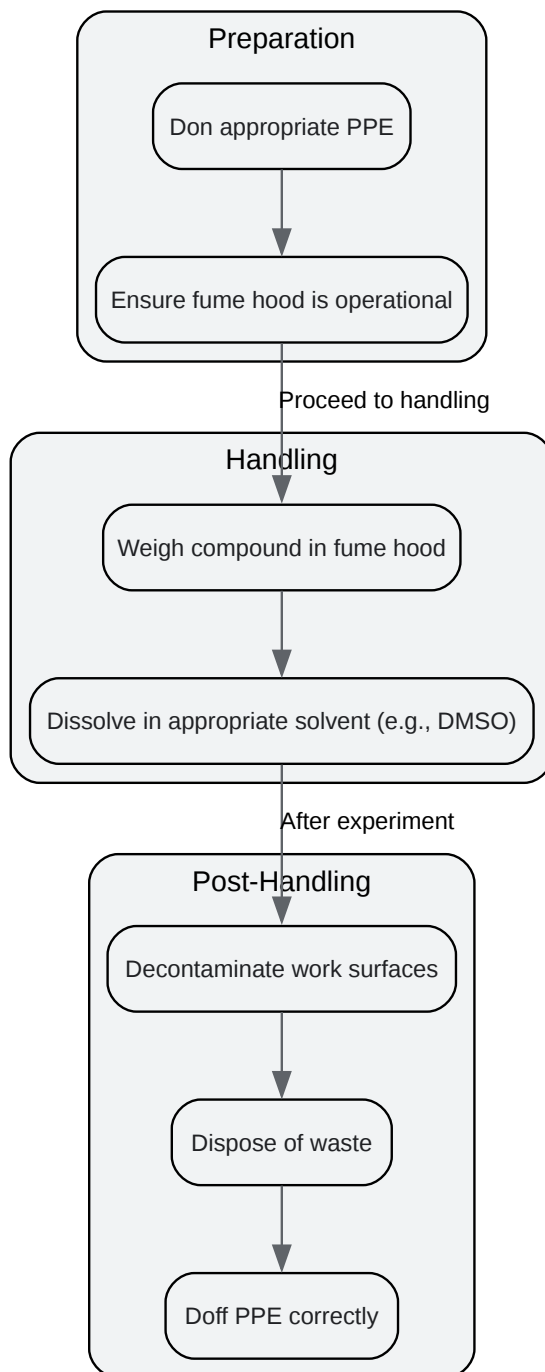
Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear a lab coat and chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working outside a fume hood or if dust is generated.

Operational Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Handling Workflow

Operational Workflow for Handling CP-66713



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Caption: A step-by-step workflow for the safe handling of **CP-66713**.

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Call a poison control center or doctor immediately for treatment advice. Rinse mouth.
If on Skin	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes.
If in Eyes	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye.
If Inhaled	Move person to fresh air. If person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably by mouth-to-mouth, if possible.

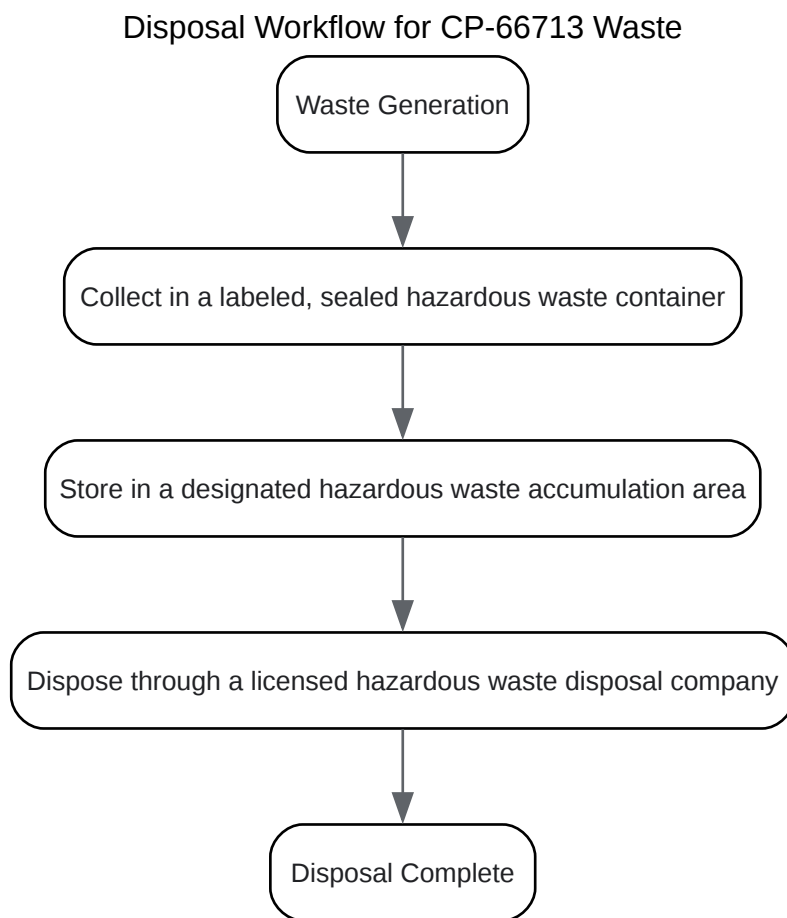
Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Disposal Plan

All waste materials contaminated with **CP-66713** must be treated as hazardous waste.

Disposal Workflow



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Caption: A clear workflow for the proper disposal of **CP-66713** waste.

Disclaimer: This information is based on available hazard classifications and standard laboratory safety practices. A complete Safety Data Sheet (SDS) for **CP-66713** was not available. Researchers should always consult their institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

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References

- 1. CAS#:91896-57-0 | 8-chloro-1-phenyl-[1,2,4]triazolo[4,3-a]quinoxalin-4-amine | Chemsrcc [chemsrc.com]
- 2. 8-chloro-1-methyl-6-phenyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepin-4-ol AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Safeguarding Your Research: Essential Safety and Handling Protocols for CP-66713]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669553#personal-protective-equipment-for-handling-cp-66713]

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